

Technical Guide: Synthesis and Properties of a Piperidine-1,4-dicarboxylate Derivative

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Compound of Interest

Compound Name: 1-Benzyl 4-methyl piperidine-1,4-dicarboxylate

Cat. No.: B139140

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A note on nomenclature: The compound specified, "**1-Benzyl 4-methyl piperidine-1,4-dicarboxylate**," is not readily found in chemical databases. However, a closely related structure, 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate, is well-documented. This guide will focus on this latter compound, assuming it to be the intended subject of inquiry, and will also discuss the synthesis of related piperidine intermediates.

IUPAC Name and Chemical Structure

The correct IUPAC name for the analogous ethyl ester compound is 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate.[\[1\]](#)

Structure:

Caption: Chemical structure of 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate.

Physicochemical and Spectroscopic Data

The following table summarizes key properties for 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate.

Property	Value	Reference
Molecular Formula	C16H21NO4	[1]
Molecular Weight	291.34 g/mol	[1]
IUPAC Name	1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate	[1]
CAS Number	160809-38-1	[1]

Spectroscopic Data Summary:

Spectroscopy Type	Data Availability
¹³ C NMR	Spectra available from commercial databases.
Mass Spectrometry (GC-MS)	Data available in the NIST Mass Spectrometry Data Center.
IR Spectra	Vapor phase IR spectra available from commercial databases.

Synthesis of Piperidine Derivatives: Experimental Protocols

While a specific protocol for the direct synthesis of 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate is not readily available in the searched literature, a plausible synthetic route can be devised based on established methods for creating similar piperidine structures. A common strategy involves the synthesis of a key intermediate, 1-benzyl-4-piperidone, followed by subsequent modifications.

Synthesis of 1-Benzyl-4-piperidone Intermediate

A common method for the synthesis of 1-benzyl-4-piperidone involves the reaction of benzylamine with methyl acrylate, followed by Dieckmann condensation and subsequent hydrolysis and decarboxylation.[\[2\]](#)

Materials:

- Benzylamine
- Methyl acrylate
- Anhydrous toluene
- Metallic sodium
- Anhydrous methanol
- 25% Hydrochloric acid solution
- 35% Sodium hydroxide solution
- Ethyl acetate
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

Procedure:

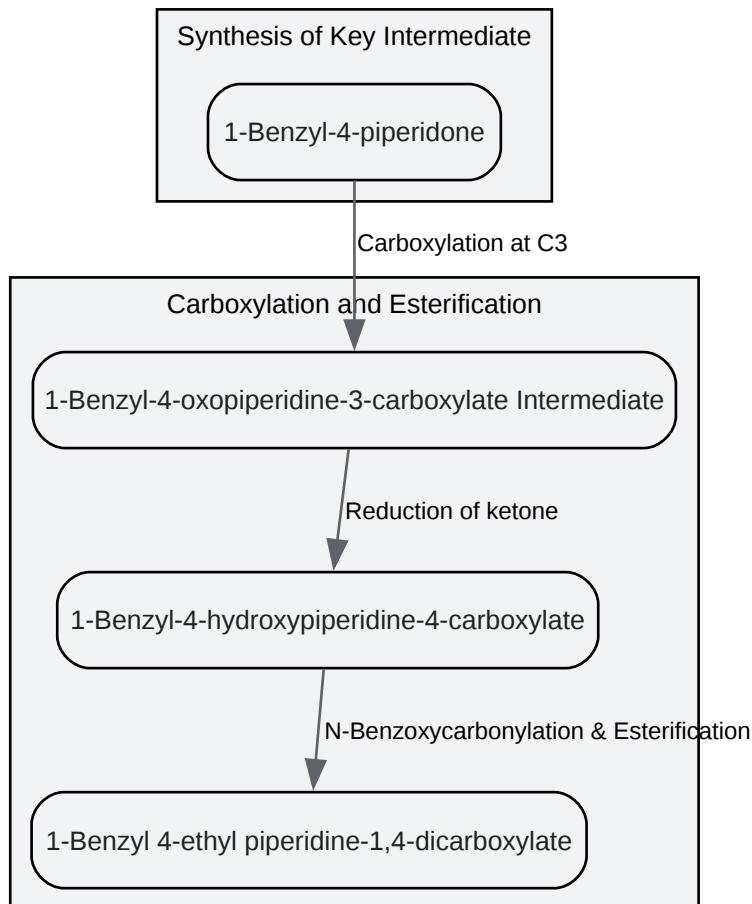
- To a 250 mL three-necked flask, add 150 mL of anhydrous toluene and 2.8 g of metallic sodium.
- The mixture is stirred and heated to reflux.
- Add 1 mL of anhydrous methanol, followed by the slow, dropwise addition of 28 g of N,N-bis(β -propionate methyl ester) benzylamine.
- After the addition is complete, continue to reflux for 6 hours. During this period, increase the stirring speed and add an additional 100 mL of anhydrous toluene in batches.
- After 6 hours, stop the reflux and allow the reaction to cool to room temperature.
- Extract the mixture with 150 mL of 25% hydrochloric acid solution.

- Reflux the aqueous layer in an oil bath for 5 hours, or until a test with FeCl₃ solution shows no color change, indicating the completion of the reaction.
- Cool the reaction mixture and neutralize to a pH of approximately 8.5 by adding 35% NaOH solution while stirring.
- Extract the product with ethyl acetate (3 x 100 mL).
- Combine the organic layers, wash with a saturated NaCl solution, and dry over anhydrous magnesium sulfate.
- Recover the ethyl acetate by distillation. The remaining material is then distilled under reduced pressure to yield 1-benzyl-4-piperidone as a light yellow oily liquid.

Conceptual Synthesis of 1-O-benzyl 4-O-ethyl piperidine-1,4-dicarboxylate

A plausible, though not explicitly documented, synthetic pathway to the target molecule from 1-benzyl-4-piperidone is outlined below. This represents a logical progression based on standard organic chemistry transformations.

Conceptual Synthesis Workflow

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References

- 1. 1-Benzyl 4-ethyl piperidine-1,4-dicarboxylate | C₁₆H₂₁NO₄ | CID 15289672 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Benzyl-4-piperidone synthesis - chemicalbook [chemicalbook.com]
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